

# Essential Safety and Handling Protocols for MDL-811

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## Compound of Interest

Compound Name: MDL-811

Cat. No.: B12377240

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For researchers, scientists, and drug development professionals engaged in work with **MDL-811**, a selective allosteric activator of SIRT6, stringent adherence to safety protocols is paramount to ensure personal safety and maintain a secure laboratory environment.<sup>[1]</sup> This guide provides immediate and essential safety and logistical information, including detailed operational and disposal plans, to directly address procedural questions for handling this compound.

## Hazard Identification and Precautionary Measures

**MDL-811** requires careful handling due to its potential hazards. The following table summarizes the key hazard and precautionary statements as outlined in the Safety Data Sheet (SDS).

**Hazard and Precautionary Statements**

## Hazard Statements

H302: Harmful if swallowed.

H315: Causes skin irritation.

H319: Causes serious eye irritation.

H335: May cause respiratory irritation.

## Precautionary Statements

P261: Avoid breathing dust/fume/gas/mist/vapors/spray.

P264: Wash skin thoroughly after handling.[2]

P270: Do not eat, drink or smoke when using this product.[2]

P271: Use only outdoors or in a well-ventilated area.

P280: Wear protective gloves/protective clothing/eye protection/face protection.

P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.

P302+P352: IF ON SKIN: Wash with plenty of soap and water.

P304+P340: IF INHALED: Remove victim to fresh air and keep at rest in a position comfortable for breathing.

P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

P330: Rinse mouth.

P403+P233: Store in a well-ventilated place. Keep container tightly closed.

P405: Store locked up.

P501: Dispose of contents/container to an approved waste disposal plant.

## Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **MDL-811** to minimize exposure and ensure personal safety.

#### PPE Requirement Summary

##### Eye/Face Protection

Wear chemical safety goggles or a face shield.

##### Skin Protection

Wear impervious gloves (e.g., nitrile rubber) and a lab coat. Ensure gloves are inspected prior to use and changed frequently, especially after contact with the substance.

##### Respiratory Protection

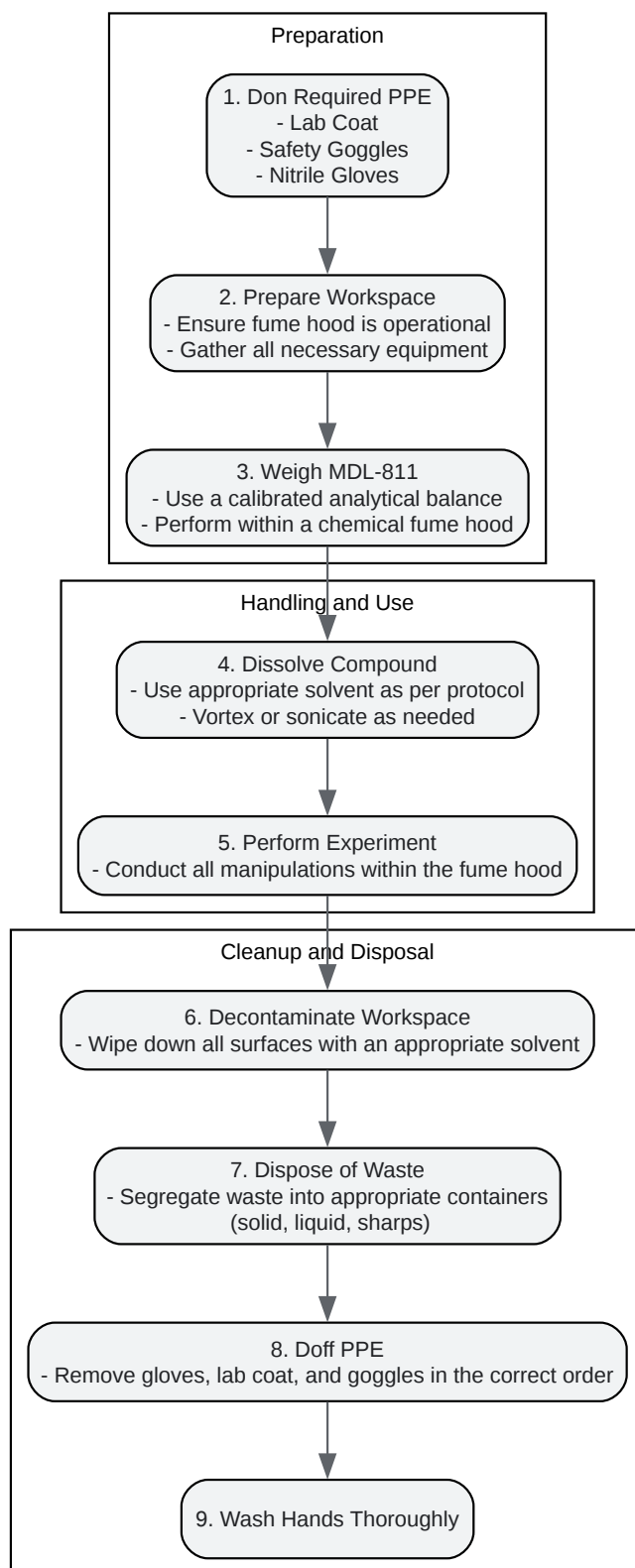
Use a NIOSH-approved respirator with an appropriate cartridge if ventilation is inadequate or for handling larger quantities.

##### Hand Protection

Compatible chemical-resistant gloves are required.

## Experimental Workflow for Handling MDL-811

The following diagram outlines the standard operating procedure for safely handling **MDL-811** in a laboratory setting.



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### MDL-811 Handling Workflow

## Disposal Plan

All waste materials contaminated with **MDL-811** must be treated as hazardous waste.

- Solid Waste: Collect all contaminated solids, including empty containers, weighing paper, and used PPE, in a designated, sealed, and clearly labeled hazardous waste container.
- Liquid Waste: Collect all solutions containing **MDL-811** in a designated, sealed, and clearly labeled hazardous waste container. Do not mix with other solvent waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) office.
- Disposal: All hazardous waste must be disposed of through your institution's EHS-approved waste management program. Follow all local, state, and federal regulations for the disposal of chemical waste.

## Experimental Protocol: Preparation of a 10 mM Stock Solution

This protocol details the steps for preparing a 10 mM stock solution of **MDL-811** (Molecular Weight: to be confirmed by user from the specific batch's certificate of analysis) in DMSO.

- Preparation:
  - Ensure all necessary PPE is worn correctly.
  - Perform all steps within a certified chemical fume hood.
  - Use a calibrated analytical balance and appropriate volumetric flasks and pipettes.
- Calculation:
  - Calculate the required mass of **MDL-811** using the formula:  $\text{Mass (mg)} = 10 \text{ mM} * \text{Volume (L)} * \text{Molecular Weight (g/mol)} * 1000 \text{ mg/g}$
- Procedure:
  - Carefully weigh the calculated amount of **MDL-811** onto weighing paper and transfer it to an appropriate volumetric flask.

- Add a portion of DMSO to the flask to dissolve the compound.
- Vortex or sonicate the solution until the **MDL-811** is completely dissolved.
- Add DMSO to the final volume mark on the volumetric flask.
- Cap the flask and invert several times to ensure a homogenous solution.
- Storage:
  - Store the stock solution in a tightly sealed container at the recommended temperature (typically -20°C or -80°C), protected from light. Clearly label the container with the compound name, concentration, solvent, and date of preparation.

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## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. MDL-811|2275619-98-0|MSDS [dcchemicals.com]
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